

Cymarin LD50 24.8 mg kg i.v. rats

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Compound Focus: Cymarin

CAS No.: 508-77-0

Cat. No.: S564717

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Cymarin LD₅₀ Data

The table below summarizes the specific toxicological data for **Cymarin** found in the search results.

Compound Name	CAS Number	Route of Administration	Test Subject	LD ₅₀ Value	Source / Citation
Cymarin	508-77-0	Intravenous (i.v.)	Rat	24.8 ± 1.8 mg/kg	[1] [2]

Experimental Context

The provided data point is from a specific experimental setting.

- Toxicity Measurement:** LD₅₀ (Lethal Dose, 50%) is the amount of a substance that causes death in 50% of test animals in a short-term study and is a standard measure of acute toxicity [3].
- Species and Route:** The test was conducted on rats via **intravenous (i.v.) injection**, meaning the compound was administered directly into the bloodstream [1]. Toxicity can vary significantly based on the animal species and route of administration [3].

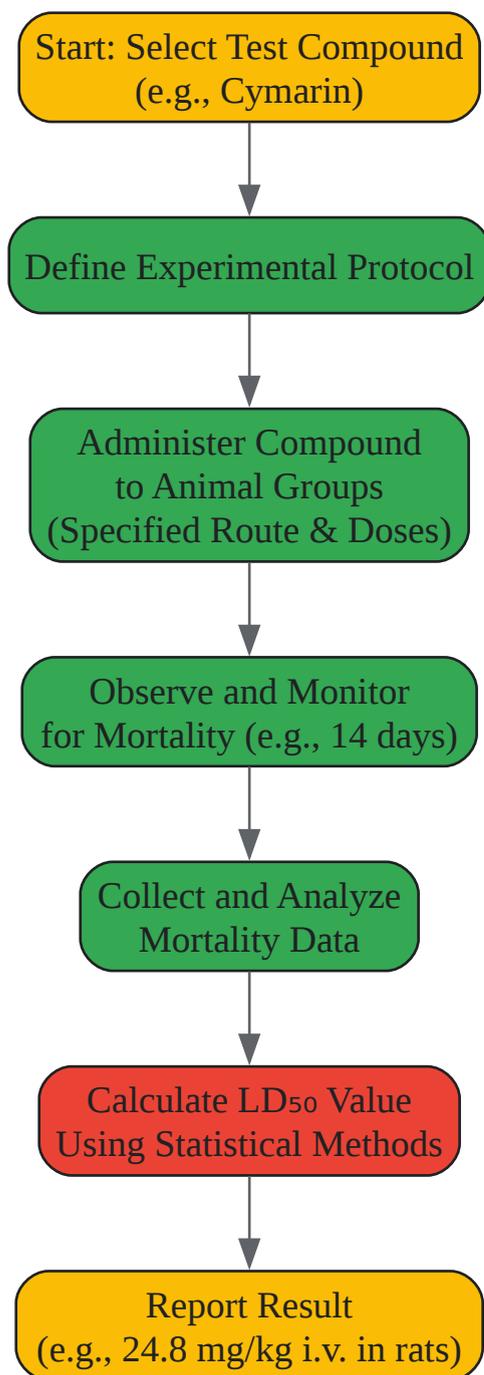
Important Note on a Similar-Named Compound

During the search, a significant amount of data was found for a compound named **Coumarin** (CAS 91-64-5). It is critical to understand that **Cymarín and Coumarin are different substances** with different chemical structures and toxicities.

- **Cymarín**: A **cardenolide glycoside** (steroid) with a molecular formula of $C_{30}H_{44}O_9$, often studied for its cardiac effects [1] [4].
- **Coumarin**: A **benzopyrone** derivative with a molecular formula of $C_9H_6O_2$, used in fragrances and flavors [5] [6]. Its reported oral LD_{50} in rats is 293 mg/kg [7] [6], which is much less potent than **Cymarín** in this context.

Experimental Workflow for Acute Toxicity Testing

The following diagram illustrates the general workflow for determining an LD_{50} value, which contextualizes how the data for **Cymarín** was likely generated.



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References

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To cite this document: Smolecule. [Cymarin LD50 24.8 mg kg i.v. rats]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b564717#cymarin-ld50-24-8-mg-kg-i-v-rats>]

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